Application Notes and Protocols for Fluorescence Microscopy Using DBCO-PEG4-Biotin

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Compound of Interest		
Compound Name:	*DBCO-PEG4-Biotin*	
Cat. No.:	*B606963*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

DBCO-PEG4-Biotin is a key reagent in the field of bioorthogonal chemistry, enabling the robust and specific labeling of biomolecules in living and fixed cells for fluorescence microscopy. This molecule features a dibenzocyclooctyne (DBCO) group, which reacts with azide-functionalized molecules via Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC). This copper-free click chemistry reaction is highly efficient and biocompatible, making it ideal for studying sensitive biological systems.[1][2][3][4][5]

The molecule also incorporates a polyethylene glycol (PEG4) spacer. This hydrophilic linker reduces aggregation of the reagent and minimizes steric hindrance, thereby improving labeling efficiency and the accessibility of the terminal biotin moiety. Subsequent detection is achieved through the high-affinity interaction between biotin and fluorescently-labeled streptavidin, which provides significant signal amplification for the visualization of low-abundance targets.

These application notes provide detailed protocols for the use of **DBCO-PEG4-Biotin** in fluorescence microscopy, with a focus on metabolic glycoengineering to label cell surface glycans.

Data Presentation

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The following tables summarize representative quantitative data for experiments utilizing **DBCO-PEG4-Biotin** for cellular labeling and fluorescence microscopy.

Table 1: Recommended Concentrations for Metabolic Azido Sugar Labeling

Azido Sugar	Cell Line	Concentration (μM)	Incubation Time (days)	Application
Ac4ManNAz	Jurkat	25 - 50	1 - 3	Flow Cytometry, Microscopy
Ac4ManNAz	A549	10 - 50	3	Microscopy
Ac4GalNAz	CHO	25 - 50	2 - 3	Microscopy
Ac4GlcNAz	HeLa	50 - 100	2 - 3	Microscopy, Western Blot

Table 2: Experimental Parameters for **DBCO-PEG4-Biotin** Labeling and Detection

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Parameter	Recommended Range	Notes
DBCO-PEG4-Biotin Concentration	10 - 100 µM	Optimal concentration should be determined empirically for each cell type and application.
Incubation Time with DBCO-PEG4-Biotin	30 - 60 minutes	Longer incubation times may be necessary for low-abundance targets.
Streptavidin-Fluorophore Conjugate Concentration	1 - 10 µg/mL	Refer to the manufacturer's recommendations for the specific conjugate.
Incubation Time with Streptavidin-Fluorophore	20 - 60 minutes	Incubation should be performed in the dark to prevent photobleaching.
Typical Signal-to-Noise Ratio (SNR)	15 - 30	Can be influenced by the expression level of the target, fluorophore brightness, and imaging parameters.

Experimental Protocols

Protocol 1: Metabolic Labeling of Live Cells with Azido Sugars

This protocol describes the incorporation of azide groups into the glycans of cultured mammalian cells.

Materials:

- Mammalian cells of interest (e.g., HeLa, Jurkat, CHO)
- Complete cell culture medium
- Azido sugar (e.g., N-azidoacetylmannosamine-tetraacylated (Ac4ManNAz))

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- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS)

Procedure:

- Cell Seeding: Seed cells in a suitable culture vessel (e.g., glass-bottom dishes for microscopy) and allow them to adhere and reach the desired confluency (typically 70-80%).
- Prepare Azido Sugar Stock Solution: Prepare a 10 mM stock solution of the chosen azido sugar in sterile DMSO.
- Metabolic Labeling: Add the azido sugar stock solution to the cell culture medium to achieve the desired final concentration (refer to Table 1).
- Incubation: Incubate the cells for 1-3 days under standard culture conditions (37°C, 5% CO2) to allow for the metabolic incorporation of the azido sugar into cellular glycans.

Protocol 2: Labeling of Azide-Modified Cells with **DBCO-PEG4-Biotin**

This protocol details the bioorthogonal reaction between the azide-labeled glycans and **DBCO-PEG4-Biotin**.

Materials:

- Metabolically labeled cells from Protocol 1
- **DBCO-PEG4-Biotin**
- DMSO
- PBS containing 1% Bovine Serum Albumin (BSA) (Labeling Buffer)

Procedure:

- Prepare **DBCO-PEG4-Biotin** Stock Solution: Prepare a 10 mM stock solution of **DBCO-PEG4-Biotin** in DMSO.

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- Cell Preparation: Gently wash the metabolically labeled cells twice with pre-warmed PBS to remove residual culture medium.
- Click Reaction: Dilute the **DBCO-PEG4-Biotin** stock solution in Labeling Buffer to the desired final concentration (e.g., 20-50 µM). Add the solution to the cells.
- Incubation: Incubate the cells for 30-60 minutes at 37°C, protected from light.
- Washing: Wash the cells three times with Labeling Buffer to remove unreacted **DBCO-PEG4-Biotin**.

Protocol 3: Fluorescence Staining with Streptavidin-Fluorophore Conjugate

This protocol describes the final detection step for visualizing the biotinylated glycans.

Materials:

- **DBCO-PEG4-Biotin** labeled cells from Protocol 2
- Streptavidin conjugated to a fluorophore of choice (e.g., Alexa Fluor 488, Cy3, Cy5)
- Labeling Buffer (PBS with 1% BSA)
- Hoechst 33342 or DAPI (for nuclear counterstaining, optional)
- Mounting medium

Procedure:

- Prepare Streptavidin-Fluorophore Solution: Dilute the streptavidin-fluorophore conjugate in Labeling Buffer to the manufacturer's recommended concentration (typically 1-5 µg/mL).
- Staining: Add the diluted streptavidin-fluorophore solution to the cells.
- Incubation: Incubate for 20-30 minutes at room temperature, protected from light.

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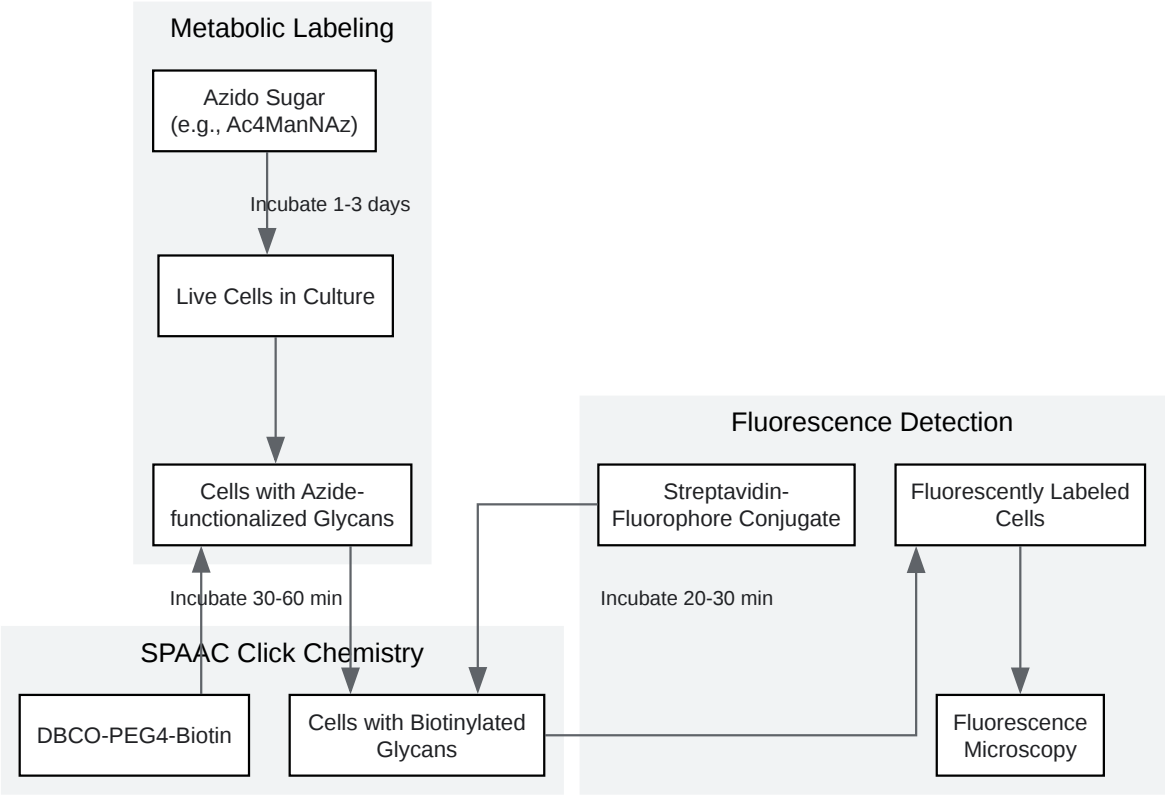
- Nuclear Counterstaining (Optional): If desired, wash the cells once with PBS and then incubate with a solution of Hoechst 33342 or DAPI in PBS for 5-10 minutes.
- Washing: Wash the cells three to five times with PBS to remove unbound streptavidin-fluorophore.
- Imaging: Add fresh PBS or imaging buffer to the cells and proceed with fluorescence microscopy. Acquire images using the appropriate filter sets for the chosen fluorophore and nuclear stain.

Visualizations

Experimental Workflow for Fluorescence Microscopy using DBCO-PEG4-Biotin



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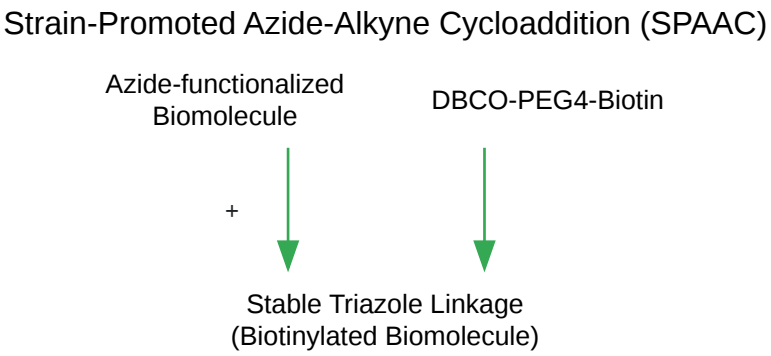
Caption: Experimental Workflow for Labeling and Imaging.



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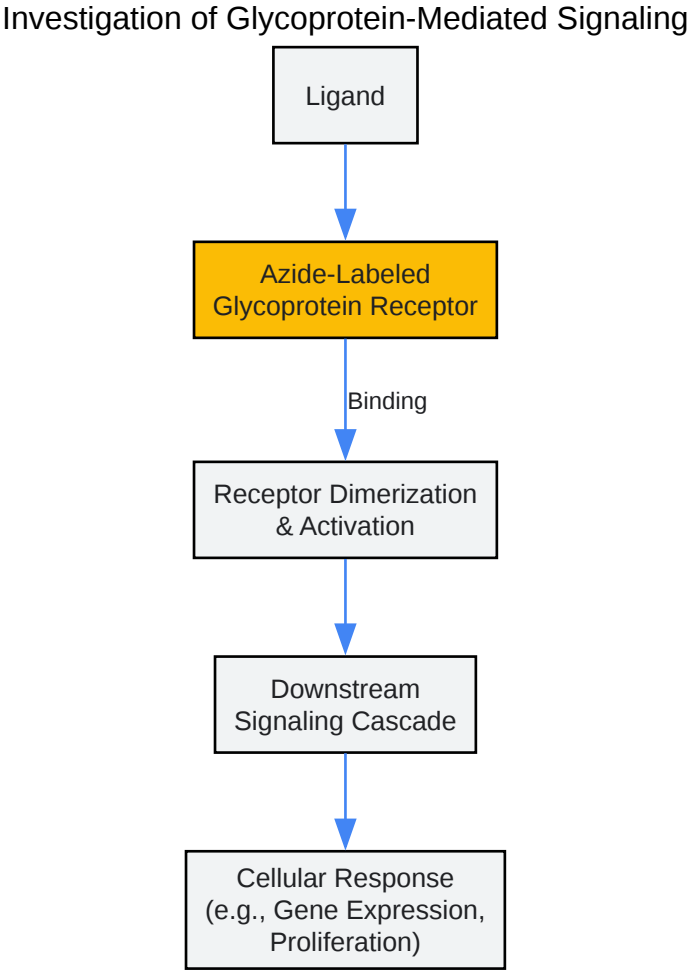
Caption: The SPAAC "Click" Reaction Mechanism.



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Caption: A generic signaling pathway involving a glycoprotein receptor.

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